

Physicochemical properties of 5-Bromo-3-fluoro-2-hydroxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-3-fluoro-2-hydroxybenzaldehyde

Cat. No.: B1273059

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An In-depth Technical Guide on **5-Bromo-3-fluoro-2-hydroxybenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physicochemical properties, synthesis, and applications of **5-Bromo-3-fluoro-2-hydroxybenzaldehyde**, a key building block in various fields of chemical research and development.

Chemical Identity and Properties

5-Bromo-3-fluoro-2-hydroxybenzaldehyde, also known as 5-Bromo-3-fluorosalicylaldehyde, is an aromatic aldehyde derivative.^{[1][2]} Its trifunctional nature, featuring hydroxyl, aldehyde, and halogen moieties, makes it a versatile reagent in organic synthesis.

Physicochemical Data

The core physicochemical properties of **5-Bromo-3-fluoro-2-hydroxybenzaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
IUPAC Name	5-bromo-3-fluoro-2-hydroxybenzaldehyde	[1]
Synonyms	5-Bromo-3-fluorosalicylaldehyde	[2]
CAS Number	251300-28-4	[1][2]
Molecular Formula	C ₇ H ₄ BrFO ₂	[1][2]
Molecular Weight	219.01 g/mol	[1][2]
Appearance	Solid	
Melting Point	112 °C – 116 °C	[2]
Purity (Commercial)	>97%	[2]

Spectral Data

Detailed spectral information is crucial for the identification and characterization of the compound. While specific spectra are often proprietary, typical analytical data includes:

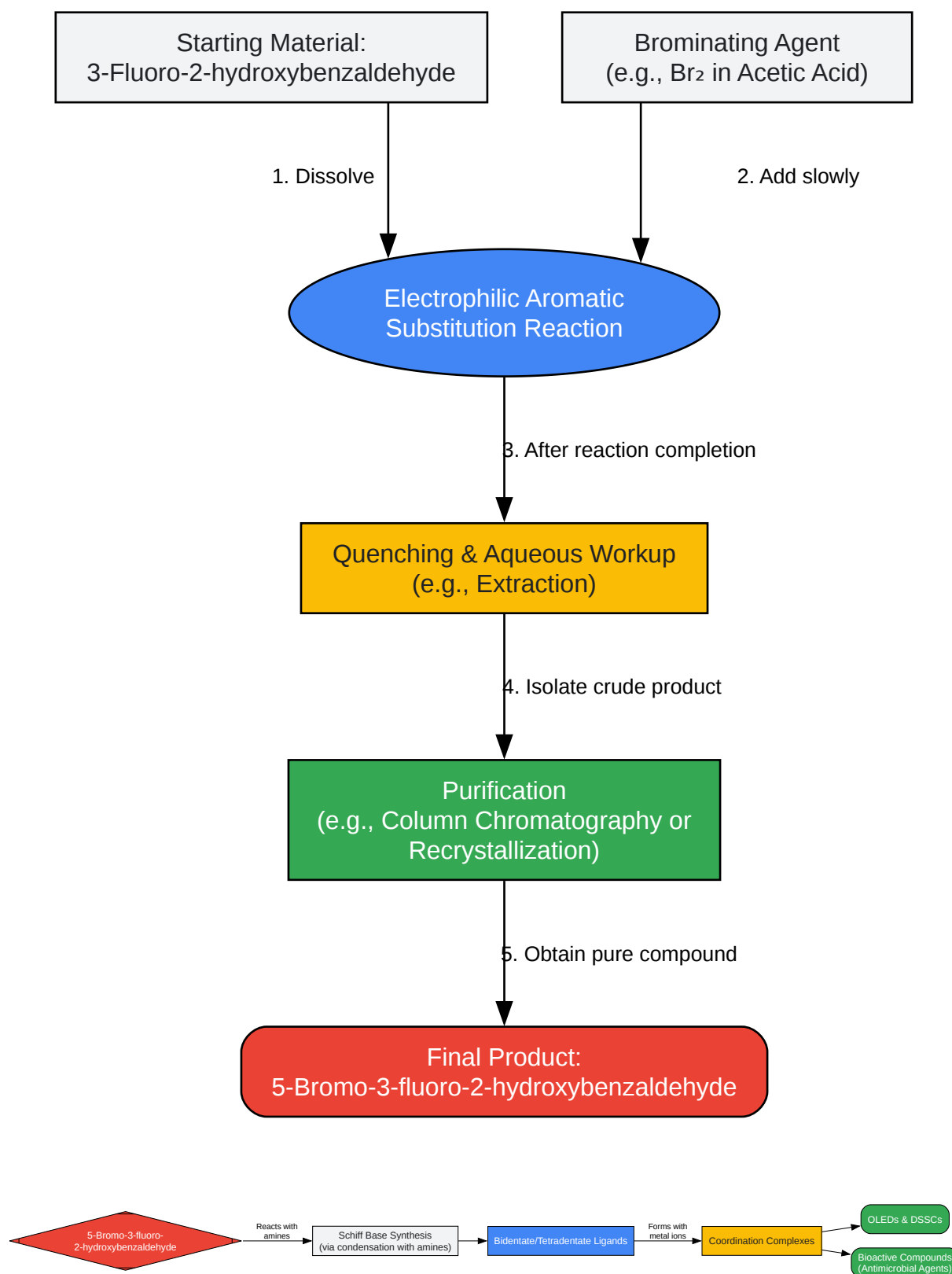
Analysis Type	Description	Reference
GC-MS	Gas Chromatography-Mass Spectrometry data is available for structural confirmation.	[1]
IR Spectroscopy	Infrared spectroscopy data, particularly from the vapor phase, has been recorded.	[1]
NMR, HPLC, LC-MS	Advanced analytical data including NMR (¹ H, ¹³ C), HPLC, and LC-MS are often available from suppliers.	[3][4]

Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for **5-Bromo-3-fluoro-2-hydroxybenzaldehyde** is not readily available in public literature, a general methodology can be inferred from the synthesis of structurally similar compounds, such as the bromination of substituted phenols.^[5]
^[6]

General Synthesis Workflow

The logical workflow for synthesizing **5-Bromo-3-fluoro-2-hydroxybenzaldehyde** typically involves the electrophilic bromination of a suitable precursor.



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- To cite this document: BenchChem. [Physicochemical properties of 5-Bromo-3-fluoro-2-hydroxybenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273059#physicochemical-properties-of-5-bromo-3-fluoro-2-hydroxybenzaldehyde]

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